

LC-MS/MS protocol for imatinib metabolite analysis

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Compound Focus: Imatinib

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Analytical Methods for Imatinib and Metabolites

The table below summarizes two detailed LC-MS/MS protocols for quantifying **imatinib** and its major metabolite, **norimatinib** (also known as CGP74588 or N-desmethyl **imatinib**), in different biological matrices [1] [2].

Parameter	Method 1: Dried Blood Spot (DBS) Analysis [1]	Method 2: Plasma Monitoring in GIST Patients [2]
Analytes	Imatinib, Norimatinib	Imatinib, N-desmethyl-imatinib (CGP74588)
Sample Matrix	Finger-prick Dried Blood Spot (DBS)	Human Plasma
Sample Preparation	3 mm disc punched from DBS, extracted with 150 µL acidified methanol containing IMA-D8 (internal standard)	Information missing from search results (commonly involves protein precipitation or liquid-liquid extraction)
LC System	LC Nexera system with online cleanup	Information missing from search results
Trapping Column	POROS R1/20 (20 µm, 2x30 mm)	Not specified

Parameter	Method 1: Dried Blood Spot (DBS) Analysis [1]	Method 2: Plasma Monitoring in GIST Patients [2]
Analytical Column	Synergi Fusion-RP (4 μ m, 2x50 mm)	Not specified
Mass Spectrometer	API-4000 QT	Tandem Mass Spectrometer (specific model not stated)
Run Time	8.5 min	Not specified

| **Linearity Range** | **Imatinib**: 50 - 7500 ng/mL **Norimatinib**: 10 - 1500 ng/mL | Not specified, but used for Therapeutic Drug Monitoring (TDM) || **Key Application** | Therapeutic Drug Monitoring (TDM); correlation between DBS and plasma concentrations assessed. | Investigating correlation between myelosuppression and **imatinib** plasma levels; pharmacogenetic studies. |

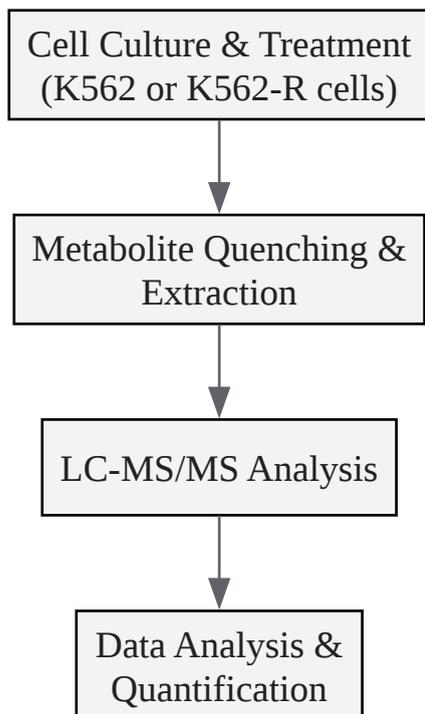
Detailed Protocol for Dried Blood Spot (DBS) Analysis

For researchers interested in the DBS method, here is a more detailed breakdown of the workflow and considerations [1]:

- **Sample Collection and Storage**: DBS samples are collected on filter paper and stored at room temperature in plastic envelopes containing a silica-gel drying bag. The method demonstrated stability for up to **16 months** under these conditions.
- **Extraction and Analysis**: A 3 mm disc is punched from the DBS card and placed in a vial. A volume of **150 μ L** of acidified methanol containing the internal standard **IMA-D8** is added for analyte extraction. The collected extract is then directly injected into the LC-MS/MS system.
- **Data Correlation**: The study showed a good correlation between drug levels measured in patients' finger-prick DBS and plasma concentrations measured by a reference LC-MS/MS method. Concentrations from DBS can be adjusted using the patient's **hematocrit** level or an experimental correction factor to estimate the corresponding plasma concentration.

Experimental Workflow for Cell-Based Metabolite Studies

For research involving intracellular uptake of **imatinib** in cell lines (e.g., leukemia models), the following workflow and methodology can be employed [3]:



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- **Cell Culture and Treatment:** Use human chronic myelogenous leukemia cell lines (e.g., K562). Culture cells in RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1X Antibiotic-Antimycotic in a humidified incubator at **37°C with 5% CO₂** [3].
- **Metabolite Quenching and Extraction:**
 - **Quenching:** Collect cell sample (e.g., 1×10^7 cells/mL) and mix gently with a pre-cooled (**-40°C**) quenching solution (e.g., 8.5% w/v ammonium bicarbonate, pH 7.4). Centrifuge at 1000 g for 1 minute at **-9°C** and discard supernatant [3].
 - **Extraction:** Resuspend the cell pellet in 500 μ L of 100% methanol (pre-cooled to **-80°C**) and snap-freeze in liquid nitrogen. After thawing and vortexing, pellet the cells by centrifugation and transfer the supernatant. Repeat the extraction and pool the supernatants. Dry the combined supernatant using a centrifugal evaporator at **30°C** [3].
- **LC-MS/MS Analysis:**
 - **Sample Reconstitution:** Dissolve the dried sample in acetonitrile [3].
 - **Chromatography:** Use an ACQUITY UPLC BEH C-18 column (100 mm \times 2.1 mm, 1.7 μ m). Maintain the column temperature at **40°C** and the auto-sampler at **10°C** [3].
 - **Mass Spectrometry:** Perform analysis using a mass spectrometer (e.g., Agilent 1100 LC coupled with Bruker's Esquire 3000).

Key Considerations for Method Implementation

- **Overcoming Drug Resistance:** LC-MS/MS can be applied to study mechanisms of **imatinib** resistance. Research shows that reduced intracellular **imatinib** concentration in resistant cells (K562-R) can be overcome using compounds that modulate the expression of import transporters like **OCT1 (SLC22A1)** and **OATP1A2 (SLCO1A2)**, thereby enhancing drug uptake [3].
- **Comprehensive Metabolite Profiling:** For untargeted metabolite identification, High-Resolution Mass Spectrometry (HRMS) is highly effective. One study using an Orbitrap Elite mass spectrometer identified **74 metabolites** of **imatinib** in patient plasma, far exceeding what is possible with lower resolution instruments [4].

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